

# Dinobuton as a dinitrophenol acaricide and fungicide

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## Compound of Interest

Compound Name: *Dinobuton*

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## Dinobuton: A Technical Guide for Researchers

An In-depth Whitepaper on the Dinitrophenol Acaricide and Fungicide

This technical guide provides a comprehensive overview of **Dinobuton**, a dinitrophenol-based pesticide, for an audience of researchers, scientists, and drug development professionals. It delves into its chemical and physical properties, mechanism of action, metabolic pathways, and toxicological profile. This document synthesizes available data to facilitate a deeper understanding of **Dinobuton**'s biological activity and potential applications in research and development.

## Chemical and Physical Properties

**Dinobuton** is the common name for 2-sec-butyl-4,6-dinitrophenyl isopropyl carbonate.[1][2] It is a pale yellow crystalline solid that is practically insoluble in water but soluble in many organic solvents.[1][2][3] Commercial formulations of **Dinobuton** are typically racemic mixtures of its two enantiomers, the R- and S-forms, stemming from a chiral center in its sec-butyl group.[4]

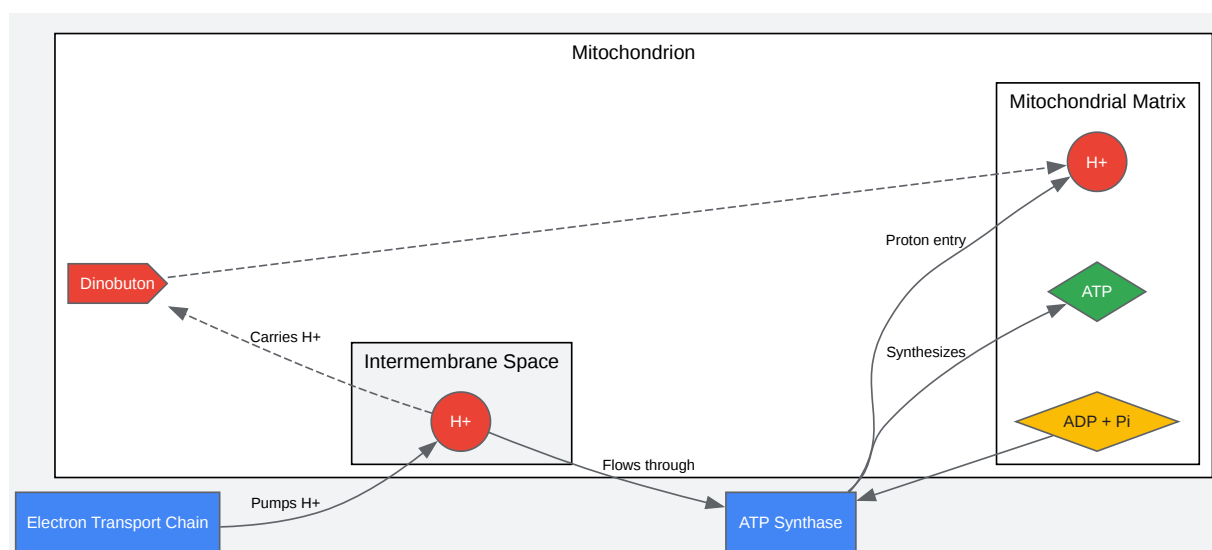
Table 1: Chemical and Physical Properties of **Dinobuton**

Property	Value	Source(s)
IUPAC Name	(2-butan-2-yl-4,6-dinitrophenyl) propan-2-yl carbonate	[1]
CAS Number	973-21-7	[1][3]
Molecular Formula	C <sub>14</sub> H <sub>18</sub> N <sub>2</sub> O <sub>7</sub>	[1][3]
Molecular Weight	326.30 g/mol	[1][3]
Appearance	Pale yellow solid	[1]
Melting Point	56-57 °C	[1]
Boiling Point	464.35 °C (estimate)	[3]
Density	1.2731 g/cm <sup>3</sup> (estimate)	[3]
Vapor Pressure	0.0000011 mmHg	[1]
Water Solubility	Insoluble	[3]
Solubility in Organic Solvents	Soluble in aliphatic hydrocarbons, ethanol, and fatty oils; highly soluble in lower aliphatic ketones and aromatic hydrocarbons.	[1]

## Mechanism of Action: Uncoupling of Oxidative Phosphorylation

As a member of the dinitrophenol class of pesticides, **Dinobuton**'s primary mode of action is the uncoupling of oxidative phosphorylation in mitochondria.[4] This process disrupts the synthesis of ATP, the primary energy currency of the cell. **Dinobuton**, being lipophilic, can readily pass through the inner mitochondrial membrane. It then acts as a protonophore, transporting protons (H<sup>+</sup>) from the intermembrane space back into the mitochondrial matrix, bypassing the ATP synthase enzyme complex. This dissipation of the proton gradient uncouples the electron transport chain from ATP synthesis. Consequently, the energy generated from the oxidation of substrates is released as heat rather than being used to

produce ATP.[5] This disruption of cellular energy production is the basis for its acaricidal and fungicidal activity.



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Caption: Mechanism of **Dinobuton** as an uncoupler of oxidative phosphorylation.

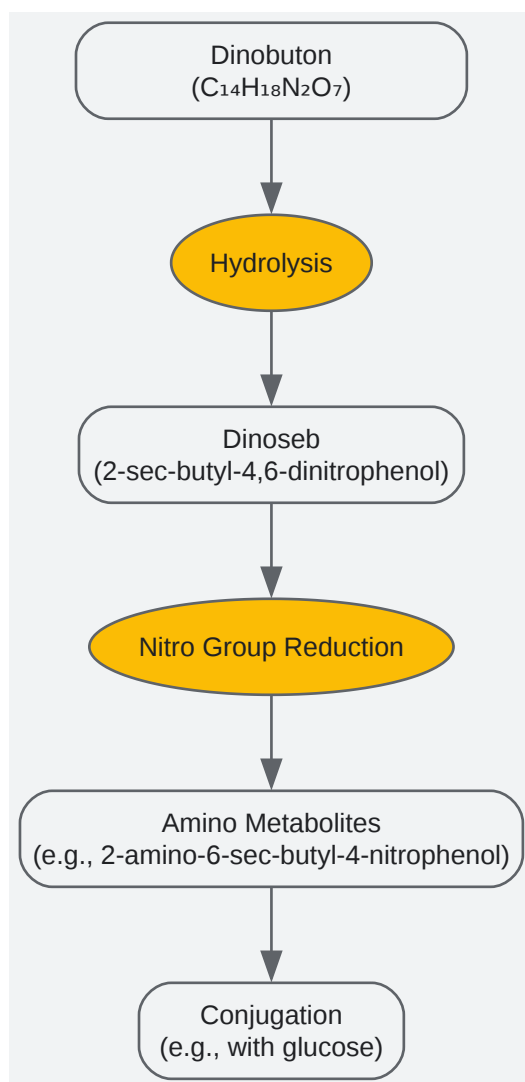
## Acaricidal and Fungicidal Activity

**Dinobuton** is a non-systemic acaricide and fungicide with contact action.[1][4] It is primarily effective against the motile stages of spider mites and is also used to control powdery mildew on various crops.[1] Its application is common in the cultivation of fruits, vegetables, hops, and vines.[1]

## Metabolism and Degradation

In both plants and animals, **Dinobuton** is metabolized primarily through the hydrolysis of the carbonate ester linkage to yield its parent phenol, dinoseb (2-sec-butyl-4,6-dinitrophenol).[2][6]

Dinoseb itself is a potent dinitrophenol pesticide. Further metabolic transformations can occur, including the reduction of the nitro groups to form amino phenols and subsequent conjugation with glucose or other molecules.[1][6]



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Caption: Metabolic pathway of **Dinobuton** in plants and animals.

## Toxicology

The acute toxicity of **Dinobuton** has been evaluated in several animal models. The primary route of exposure is oral, with dermal and inhalation routes also being of concern. The toxic effects are consistent with its mechanism of action as an uncoupler of oxidative

phosphorylation and can include hyperthermia, tachycardia, and in severe cases, liver and kidney damage.<sup>[7]</sup>

Table 2: Acute Toxicity of **Dinobuton**

Test Organism	Route of Administration	LD <sub>50</sub> / LC <sub>50</sub>	Source(s)
Rat (male)	Oral	59 mg/kg	<sup>[8]</sup>
Rat (female)	Oral	71 mg/kg	<sup>[8]</sup>
Rat	Oral	140 mg/kg	<sup>[9][10]</sup>
Rabbit	Dermal	> 3200 mg/kg	<sup>[2][10]</sup>
Rat	Inhalation (4h)	0.08 mg/L (80 mg/m <sup>3</sup> )	<sup>[1][2][7][10]</sup>

## Experimental Protocols

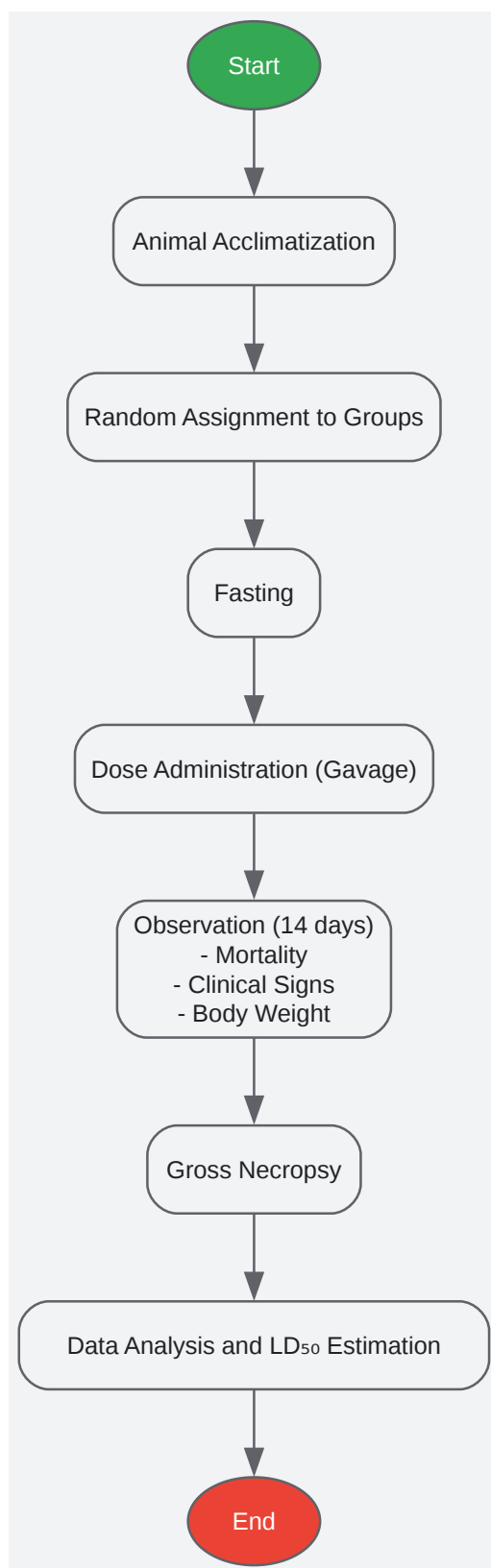
Detailed experimental protocols for the efficacy and toxicity testing of **Dinobuton** are not extensively available in the public domain. However, standardized methodologies, such as those provided by the Organisation for Economic Co-operation and Development (OECD), are typically employed for the evaluation of pesticides.

### Generalized Protocol for Acute Oral Toxicity Testing (based on OECD Guideline 423)

This protocol outlines a stepwise procedure to determine the acute oral toxicity of a substance.

- **Test Animals:** Healthy, young adult rodents (typically rats), nulliparous and non-pregnant females are used. Animals are randomly assigned to treatment groups.
- **Housing and Feeding:** Animals are housed in appropriate cages under standard laboratory conditions (temperature, humidity, light cycle). Standard laboratory diet and drinking water are provided ad libitum, with a brief fasting period before and after administration of the test substance.

- **Dose Preparation:** The test substance is typically dissolved or suspended in a suitable vehicle (e.g., water, corn oil).
- **Administration:** The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
- **Procedure:** A stepwise procedure is used where the outcome of dosing a group of animals at one dose level determines the dose for the next group. The starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).
- **Observations:** Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior), and body weight changes for at least 14 days.
- **Pathology:** A gross necropsy is performed on all animals at the end of the observation period.
- **Data Analysis:** The number of animals that die within each dose group is recorded, and the LD<sub>50</sub> is estimated based on the results of the stepwise dosing.



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Caption: Generalized workflow for an acute oral toxicity study.

## Generalized Protocol for Acaricide and Fungicide Efficacy Testing

Efficacy trials are conducted to determine the effectiveness of a pesticide against a target pest under controlled conditions.

- **Test System:** For acaricidal testing, this could involve infested leaves or whole plants. For fungicidal testing against powdery mildew, susceptible host plants are used.
- **Pest/Pathogen Culture:** A healthy and uniform culture of the target mite species or powdery mildew fungus is maintained.
- **Infestation/Inoculation:** Test plants or leaf discs are artificially infested with a known number of mites or inoculated with a spore suspension of the powdery mildew fungus.
- **Treatment Application:** The test substance (**Dinobuton**) is formulated at various concentrations and applied to the infested/inoculated plants, typically as a foliar spray to the point of runoff. A negative control (water or vehicle spray) and a positive control (a standard commercial pesticide) are included.
- **Incubation:** Treated plants are maintained in a controlled environment (greenhouse or growth chamber) with optimal conditions for the development of the pest or disease.
- **Efficacy Assessment:**
  - **Acaricide:** Mite mortality is assessed at specific time intervals after treatment. The number of live and dead mites is counted.
  - **Fungicide:** Disease severity is rated on a standardized scale (e.g., percentage of leaf area covered by mildew) at specific intervals after inoculation.
- **Data Analysis:** The data are statistically analyzed to determine the efficacy of the different concentrations of the test substance compared to the controls. The  $EC_{50}$  (effective concentration to control 50% of the pest/disease) can be calculated.

## Conclusion



**Dinobuton** is a dinitrophenol pesticide with established acaricidal and fungicidal properties. Its mechanism of action, centered on the uncoupling of oxidative phosphorylation, provides a clear basis for its biological activity. This technical guide has summarized the key chemical, physical, and toxicological properties of **Dinobuton**, providing a foundation for further research and development. While specific experimental protocols for this compound are not readily available, the generalized methodologies presented here offer a framework for conducting future studies. It is important to note that **Dinobuton** is not approved for use in the European Union.<sup>[4]</sup>

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## References

- 1. Dinobuton | C<sub>14</sub>H<sub>18</sub>N<sub>2</sub>O<sub>7</sub> | CID 13783 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dinobuton – Wikipedia [de.wikipedia.org]
- 3. DINOBTION price,buy DINOBTION - chemicalbook [chemicalbook.com]
- 4. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 5. droracle.ai [droracle.ai]
- 6. DINOBTION Eight Chongqing Chemdad Co. , Ltd [chemdad.com]
- 7. Dinobuton - Hazardous Agents | Haz-Map [haz-map.com]
- 8. Dinobuton [drugfuture.com]
- 9. Dinobuton (Ref: OMS 1056) [sitem.herts.ac.uk]
- 10. Dinobuton (Ref: OMS 1056) [sitem.herts.ac.uk]
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